

Application Notes and Protocols for Acid-PEG3-C2-Boc in PROTAC Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid-PEG3-C2-Boc

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Introduction

Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality designed to hijack the cell's natural protein degradation machinery to eliminate disease-causing proteins.[1] These heterobifunctional molecules consist of two ligands connected by a chemical linker: one binds to a target protein of interest (POI), and the other recruits an E3 ubiquitin ligase.[1] The linker is a critical component that influences the efficacy, solubility, and cell permeability of the PROTAC.[2] Among the various types of linkers, those based on polyethylene glycol (PEG) have become a cornerstone of PROTAC design due to their ability to enhance solubility and optimize the formation of the ternary complex (POI-PROTAC-E3 ligase).[2]

This document provides detailed application notes and protocols for the use of **Acid-PEG3-C2-Boc**, a bifunctional linker, in the synthesis of PROTACs. This linker features a carboxylic acid group for amide bond formation with an amine-functionalized ligand and a Boc-protected amine for subsequent coupling to a second ligand, offering a versatile and efficient tool for PROTAC development.

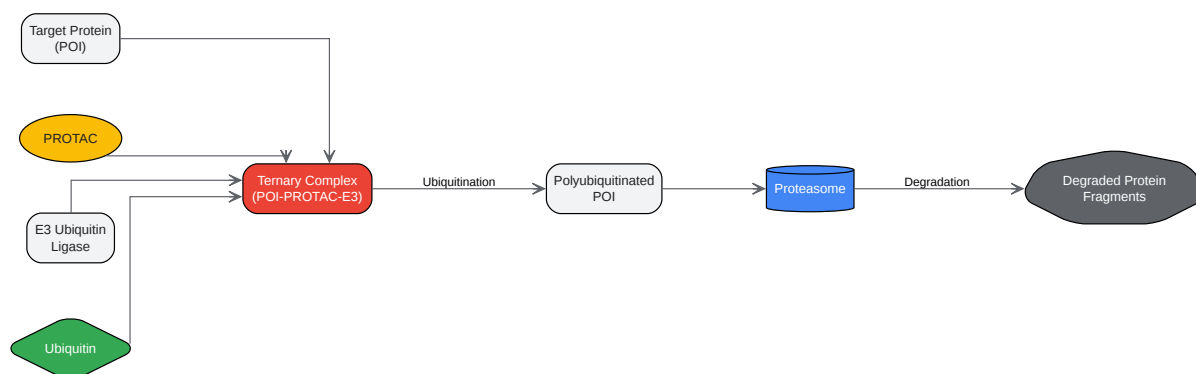
Physicochemical Properties of Acid-PEG3-C2-Boc

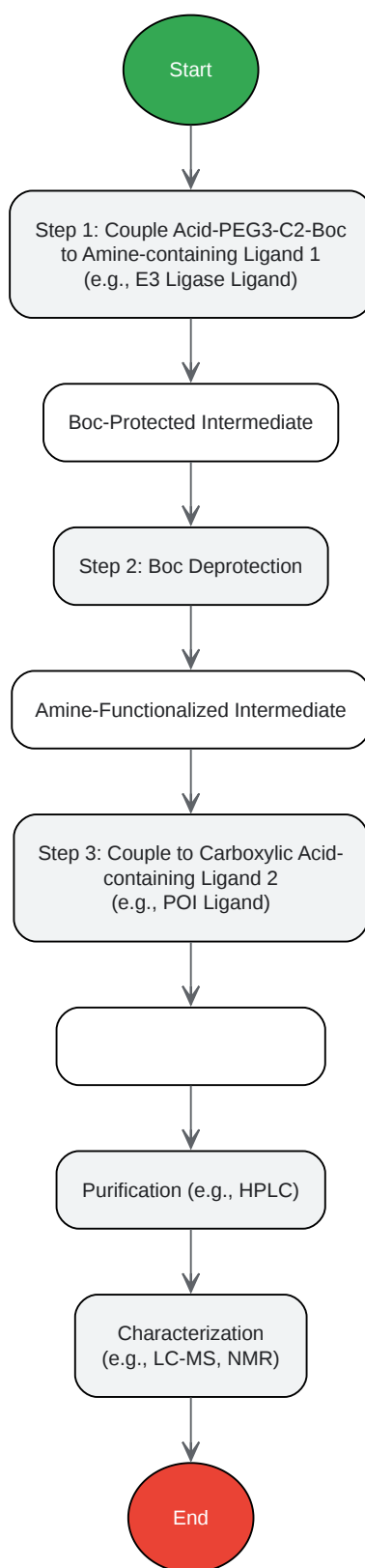
A clear understanding of the linker's properties is crucial for its effective application.

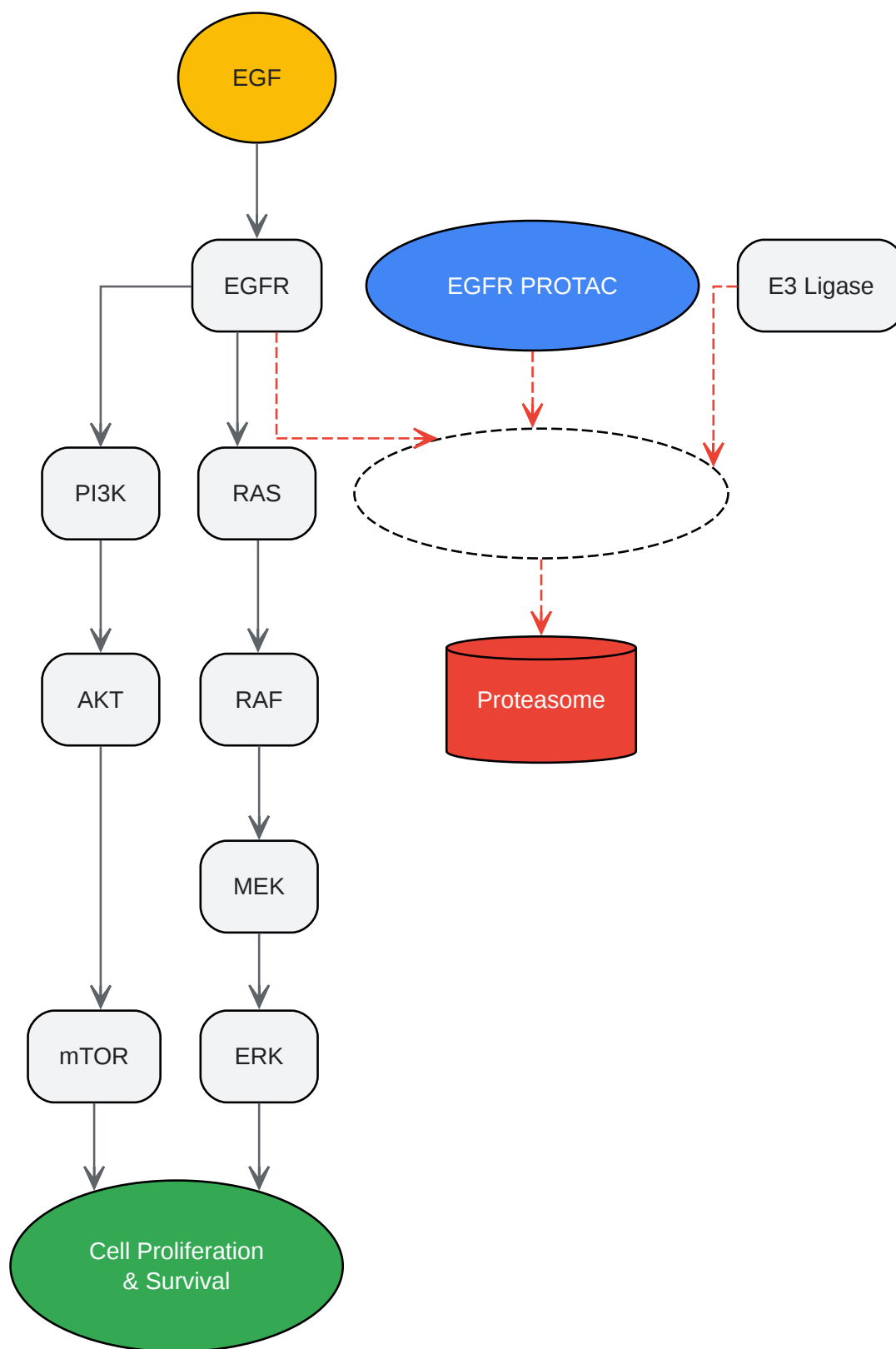
Property	Value
Chemical Name	(Boc-amino)-PEG3-C2-carboxylic acid
Synonyms	2,2-Dimethyl-4-oxo-3,8,11,14-tetraoxa-5-azaheptadecan-17-oic acid, 12-[(tert-Butoxycarbonyl)amino]-4,7,10-trioxadodecanoic acid
CAS Number	1347750-75-7
Molecular Formula	C ₁₄ H ₂₇ NO ₇
Molecular Weight	321.37 g/mol
Appearance	Colorless to light yellow liquid
Purity	≥98% (HPLC)
Storage Conditions	Store at ≤ -10 °C

PROTAC-Mediated Protein Degradation Pathway

The following diagram illustrates the mechanism of action of PROTACs, which recruit a target protein to an E3 ubiquitin ligase for subsequent ubiquitination and degradation by the proteasome.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Acid-PEG3-C2-Boc in PROTAC Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605139#how-to-use-acid-peg3-c2-boc-for-protac-synthesis>]

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